

# Performance evaluation of different Anthraquinone Violet dyes in industrial applications.

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## Compound of Interest

Compound Name: Anthraquinone Violet

Cat. No.: B1194392

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## A Comparative Performance Guide to Industrial Anthraquinone Violet Dyes

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the performance of four key **Anthraquinone Violet** dyes used across various industrial applications: Solvent Violet 13, Disperse Violet 26, Vat Violet 1, and Acid Violet 43. The information presented is curated from technical data sheets and industry publications to assist in the selection and application of these colorants.

## Executive Summary

Anthraquinone dyes are a significant class of colorants known for their robust performance, including excellent lightfastness and thermal stability. The violet dyes within this category offer a range of properties tailored to specific applications, from coloring plastics and synthetic fibers to dyeing natural textiles and use in specialty formulations. This guide evaluates their performance based on key metrics such as heat resistance, lightfastness, chemical resistance, and solubility.

## Comparative Performance Data

The following tables summarize the key performance indicators for each of the four **Anthraquinone Violet** dyes.

## Table 1: General Properties and Primary Applications

Property	Solvent Violet 13	Disperse Violet 26	Vat Violet 1	Acid Violet 43
C.I. Name	Solvent Violet 13	Disperse Violet 26	Vat Violet 1	Acid Violet 43
C.I. Number	60725	62025	60010	60730
Appearance	Bluish-violet powder	Reddish-violet powder	Purple-brown powder	Dark violet powder
Primary Industrial Applications	Plastics (PS, ABS, PC, PET), polyester fibers, oils, waxes <sup>[1][2]</sup>	Polyester (PES) fibers, plastics (PS, PVC, PC, PMMA, ABS) <sup>[3]</sup>	Cotton, linen, viscose, silk <sup>[4][5]</sup>	Textiles (wool, silk, nylon), cosmetics, inks <sup>[6]</sup>

## Table 2: Fastness Properties

Performance Metric	Solvent Violet 13	Disperse Violet 26	Vat Violet 1	Acid Violet 43
Lightfastness (Blue Wool Scale, 1-8)	7-8 (in PS)[1][2]	Good[6]	6-7[4]	5
Heat Resistance (°C)	~300 (in PS)[1][2]	>260 (in plastics)[3]	~220[4]	Stable in typical dyeing processes
Acid Resistance (1-5 Scale)	5	Good (pH 3-8 stability)[3]	Good	Good
Alkali Resistance (1-5 Scale)	5	Not resistant[7]	Excellent	Moderate
Rubbing Fastness (Crocking, 1-5 Scale)	N/A (for plastics)	Good	4 (Dry), 3 (Wet)	Good

**Table 3: Solubility Profiles**

Solvent	Solvent Violet 13	Disperse Violet 26	Vat Violet 1	Acid Violet 43
Water	Insoluble[8][9]	Insoluble[2]	Insoluble (soluble leuco form)	Soluble[3][8]
Ethanol	Slightly Soluble[10]	Soluble[2]	Insoluble	Soluble[8]
Acetone	Soluble[9]	Soluble[2]	Insoluble	Soluble
Toluene	Soluble[9]	N/A	Slightly Soluble	N/A
Xylene	Soluble[11]	N/A	Slightly Soluble	N/A

## Experimental Protocols

Detailed methodologies for the key experiments cited in this guide are outlined below. These protocols are based on internationally recognized standards to ensure reproducibility.

## Lightfastness Testing (ISO 105-B02)

This method determines the resistance of the color of textiles to the action of an artificial light source representative of natural daylight.

- Apparatus: Xenon arc lamp fading apparatus, Blue Wool standards (scale 1-8), Grey Scale for assessing change in color.
- Procedure:
  - A specimen of the dyed substrate is mounted on a sample holder.
  - A portion of the specimen is covered with an opaque mask.
  - The specimen and a set of Blue Wool standards are simultaneously exposed to the light from the xenon arc lamp under controlled conditions of temperature and humidity.
  - The exposure is continued until a specified degree of fading is observed on the specimen or the standards.
  - The lightfastness of the specimen is assessed by comparing the change in color of the exposed portion to the unexposed portion with the fading of the Blue Wool standards. The rating is given on a scale of 1 (very poor) to 8 (excellent).

## Heat Stability Testing (ASTM D3045 for Plastics)

This practice is used to determine the thermal endurance of plastics without load.

- Apparatus: Forced-air convection oven, test specimens (e.g., colored plastic plaques).
- Procedure:
  - Prepare colored plastic specimens according to a standardized method.

- Place the specimens in the oven at a specified high temperature for a predetermined duration.
- After the exposure period, the specimens are removed and allowed to cool to room temperature.
- The change in color is then evaluated visually or instrumentally by comparing the heat-aged specimen to an unexposed control.

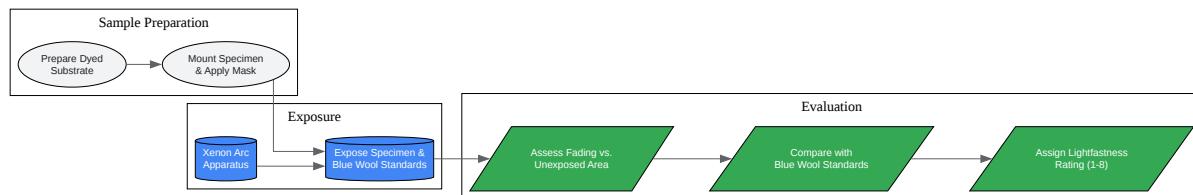
## Colorfastness to Rubbing (Crocking) (AATCC Test Method 8-2016)

This test determines the amount of color transferred from the surface of a colored textile material to other surfaces by rubbing.

- Apparatus: Crockmeter, standard white cotton crocking cloth.
- Procedure:
  - A specimen of the colored textile is mounted on the base of the crockmeter.
  - A square of white crocking cloth is mounted on the rubbing finger of the crockmeter.
  - The test is performed under both dry and wet conditions (the crocking cloth is wetted with distilled water).
  - The rubbing finger is moved back and forth across the specimen a specified number of times with a defined pressure.
  - The amount of color transferred to the white crocking cloth is assessed by comparing it with the Grey Scale for Staining. The rating is given on a scale of 1 (heavy staining) to 5 (no staining).

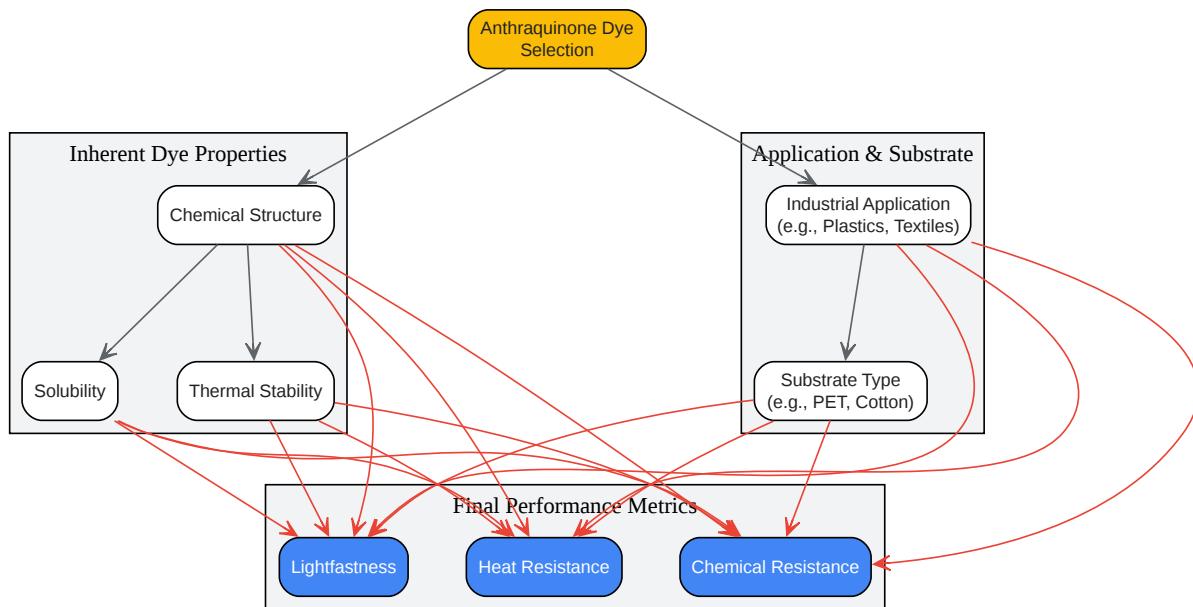
## Visualized Workflows and Relationships

The following diagrams, created using Graphviz, illustrate key experimental workflows and logical relationships relevant to the performance evaluation of these dyes.



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### Workflow for Lightfastness Testing (ISO 105-B02)

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### Factors Influencing Dye Performance in Application

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